

Personal protective equipment for handling AZD 2066

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Compound of Interest

Compound Name: AZD 2066

Cat. No.: B1663744

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Essential Safety and Handling Guidance for AZD2066

Disclaimer: This document provides a summary of recommended personal protective equipment (PPE), handling, and disposal procedures for the investigational compound AZD2066 based on publicly available information. No official Safety Data Sheet (SDS) from the manufacturer, AstraZeneca, was found during the literature search. Therefore, this guidance is based on general principles for handling potent, biologically active research compounds and information from a supplier's SDS. All laboratory personnel must conduct a thorough, site-specific risk assessment before handling this compound and consult with their institution's Environmental Health and Safety (EHS) department.

AZD2066 is a selective, orally active, and blood-brain barrier-permeating mGluR5 antagonist that has been investigated for neuropathic pain and major depressive disorder.[1] It has been shown to activate the BDNF/trkB signaling pathway.[1] Clinical studies have indicated potential central nervous system (CNS) related adverse effects, including dizziness and disturbance in attention.[2][3] Given its biological activity and potential for adverse health effects, stringent safety precautions are necessary when handling this compound.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical to minimize exposure. The following table summarizes the recommended PPE for handling AZD2066.

PPE Category	Recommended Equipment
Eye and Face	Safety glasses with side shields are the minimum requirement. For procedures with a risk of splashing or aerosol generation, chemical splash goggles and a face shield should be worn.
Hand	Chemical-resistant gloves (e.g., nitrile) should be worn at all times. Double gloving is recommended for all handling procedures, especially when working with the neat compound or concentrated solutions.
Body	A fully buttoned lab coat is required. For procedures with a higher risk of contamination, disposable coveralls or a chemical-resistant apron over the lab coat are recommended.
Respiratory	For handling small quantities of the solid compound in a well-ventilated area, respiratory protection may not be required. However, if there is a potential for aerosolization or if handling larger quantities, a NIOSH-approved respirator (e.g., N95 or higher) should be used. All weighing and aliquoting of the solid compound should be performed in a certified chemical fume hood or a powder containment hood.

Operational Plans

Handling:

- **Designated Area:** All work with AZD2066 should be conducted in a designated area within the laboratory, clearly marked with appropriate hazard signs.
- **Ventilation:** All procedures involving the solid form of AZD2066 or concentrated solutions should be performed in a certified chemical fume hood to minimize inhalation exposure.

- **Weighing:** Weighing of the solid compound should be done in a fume hood or a balance enclosure with appropriate exhaust ventilation.
- **Solution Preparation:** When preparing solutions, add the solvent to the pre-weighed compound slowly to avoid splashing.
- **Personal Hygiene:** Avoid eating, drinking, or applying cosmetics in the laboratory. Wash hands thoroughly with soap and water after handling the compound, before leaving the laboratory, and at any time contamination is suspected.

Storage:

- Store AZD2066 in a tightly sealed, clearly labeled container.
- Keep in a secure, well-ventilated, and dry location, away from incompatible materials.
- Follow the storage temperature recommendations provided by the supplier. A supplier of AZD2066 recommends storing the solid at -20°C for long-term stability.^[1]

Spill Management:

- **Small Spills:** For small spills of the solid, carefully wipe up the material with a damp cloth or paper towel, avoiding dust generation. For small liquid spills, absorb with an inert material (e.g., vermiculite, sand). Place all contaminated materials in a sealed container for proper disposal. Clean the spill area with a suitable detergent and water.
- **Large Spills:** Evacuate the area and prevent entry. Contact your institution's EHS department immediately. If trained and equipped, personnel can attempt to contain the spill using appropriate absorbent materials.

Disposal Plan

The disposal of investigational compounds like AZD2066 must comply with all local, state, and federal regulations.

- **Waste Collection:** All waste materials contaminated with AZD2066, including empty containers, used PPE (gloves, disposable lab coats), and cleaning materials, should be collected in a designated, sealed, and clearly labeled hazardous waste container.

- **Disposal Method:** The primary method for the disposal of unused AZD2066 and contaminated waste is incineration by a licensed hazardous waste disposal vendor. Do not dispose of AZD2066 down the drain or in the regular trash.
- **EHS Consultation:** Contact your institution's EHS department to arrange for the pickup and disposal of AZD2066 waste.

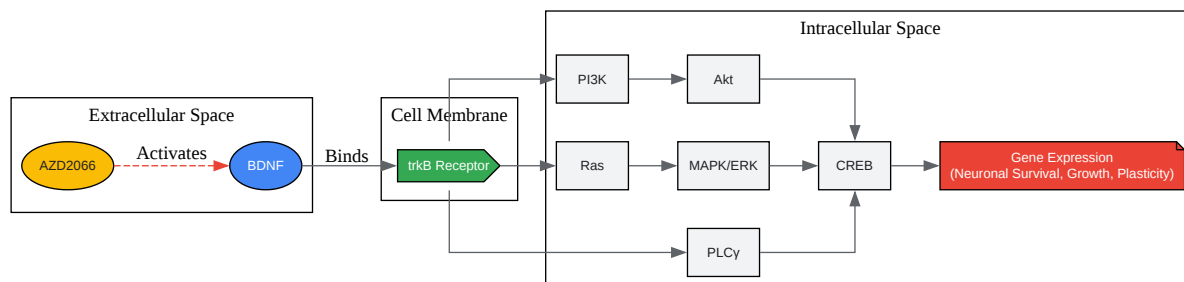
Quantitative Data

Due to the absence of an official manufacturer's SDS, comprehensive quantitative safety data for AZD2066 is not publicly available. The following table summarizes the available information.

Data Point	Value	Source
Molecular Weight	381.82 g/mol	Tocris Bioscience[4]
CAS Number	934282-55-0	MedchemExpress.com, Tocris Bioscience[1][4]
Occupational Exposure Limit (OEL)	Not established/Not publicly available	-
LD50/LC50	Not publicly available	-
Purity	≥98% (HPLC)	Tocris Bioscience[4]

Signaling Pathway and Experimental Workflow

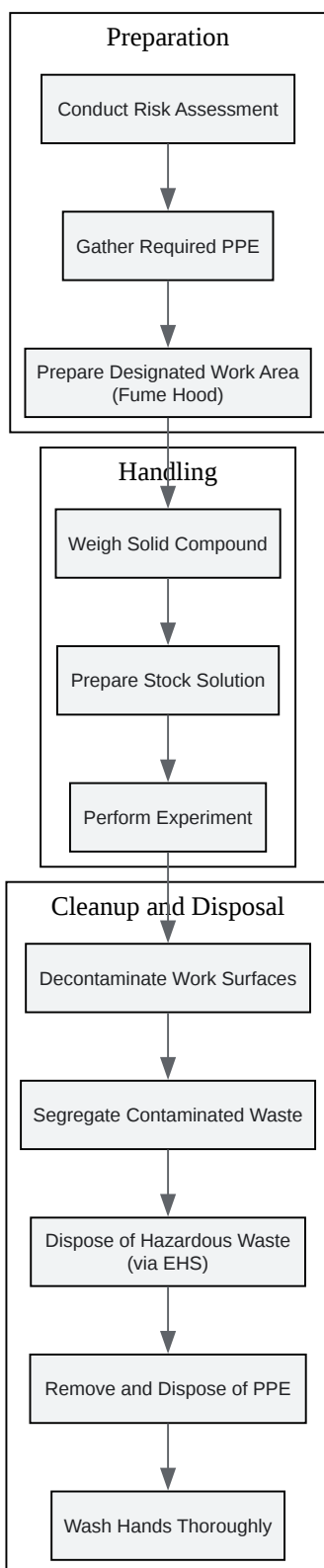
AZD2066 is known to activate the Brain-Derived Neurotrophic Factor (BDNF)/tyrosine receptor kinase B (trkB) signaling pathway. The following diagram illustrates this pathway.



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Caption: BDNF/trkB Signaling Pathway Activated by AZD2066.

The following diagram outlines a general workflow for handling AZD2066 in a laboratory setting to ensure safety and proper procedure.



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Caption: General Laboratory Workflow for Handling AZD2066.

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